

2'-azido guanosine biological activity validation

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Compound Focus: 2'-Azido guanosine

CAS No.: 60921-30-4

Cat. No.: S823923

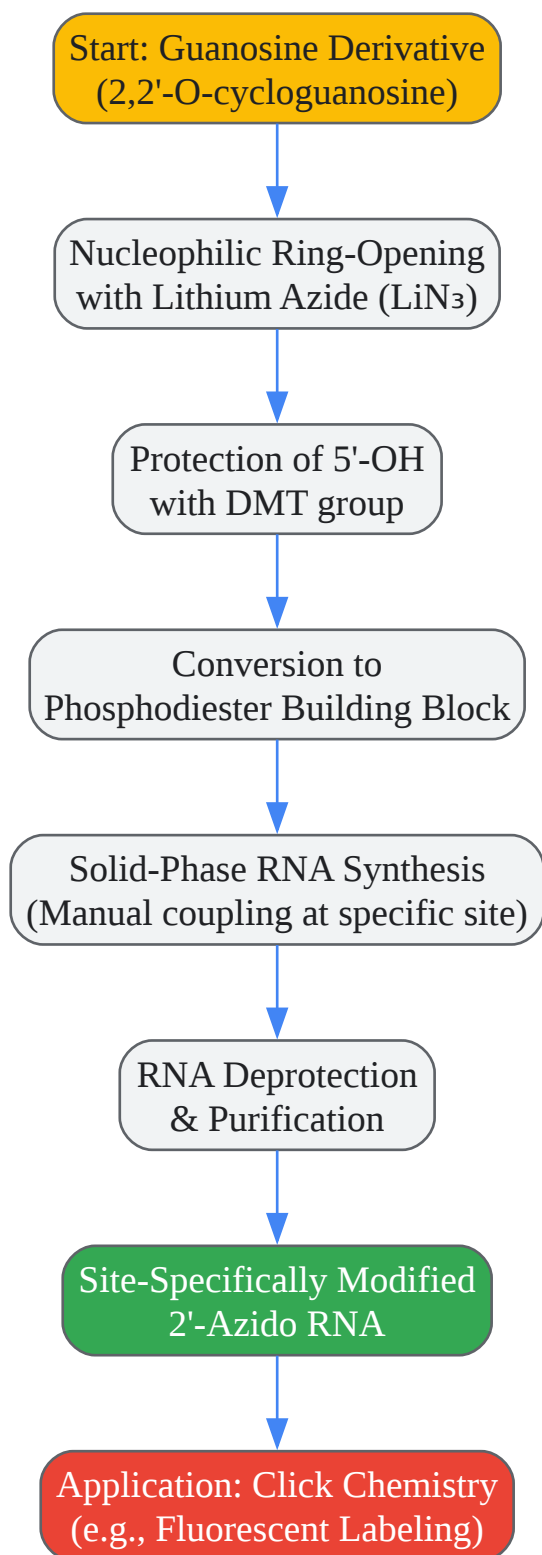
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Biological Activities of 2'-Azido Guanosine

Activity / Effect	Experimental Model / Context	Key Findings / Mechanism	Citation
RNA Modification & Labeling	siRNA; site-specific incorporation into RNA	Efficiently incorporated; retains A-form helix; enables bioorthogonal click chemistry for fluorescent labeling.	[1] [2]
Antiviral Activity	Broad-spectrum RNA viruses and retroviruses	Described as a "robust impediment"; targets viral replication mechanisms. Specific data on efficacy is limited in provided results.	[1]
Inhibition of Apoptosis	TNF α -induced rod cell apoptosis	Inhibits apoptosis by inhibiting FADD upregulation .	[1]
Inhibition of Replication	Vaccinia virus; L1210 cell growth	Effective inhibition of viral replication and cell growth.	[1]
Inhibition of Inflammatory Response	Cultured rat hepatocytes	Greatly inhibits expression of inducible nitric oxide synthetase (iNOS) and NF-κB binding activity .	[1]

Activity / Effect	Experimental Model / Context	Key Findings / Mechanism	Citation
Cognitive Function Improvement	Mouse models with impairment induced by ZnCl ₂ and PbAc	Performs well at reversing avoidance memory retention impairment.	[1]
Inhibition of Glucose Uptake	Neuronal cells	Inhibits neuronal glucose uptake through PKA activation.	[1]

A primary and well-validated application of **2'-azido guanosine** is its use in RNA chemical biology. The following workflow illustrates how it is synthesized and applied in RNA studies:



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This methodology allows researchers to incorporate **2'-azido guanosine** into RNA strands at precise locations. Once incorporated, the azido group serves as a handle for **bioorthogonal "click" reactions**, such

as the copper-catalyzed azide-alkyne cycloaddition (CuAAC), enabling the attachment of fluorescent dyes or other probes for tracking and analysis [1].

Key Experimental Protocols for RNA Application

The synthesis and application of **2'-azido guanosine** in RNA involve specialized protocols to overcome the reactivity between azides and standard phosphoramidite chemistry [3] [2]. Here are the detailed methodologies for two key approaches:

1. Phosphotriester Method for Solid-Phase Incorporation This method is used for the site-specific manual incorporation of 2'-azido nucleosides during otherwise automated RNA synthesis [2].

- **Starting Material:** The synthesis begins with a protected guanosine derivative, typically **2,2'-O-cycloguanosine** [1].
- **2'-Azido Introduction:** The 2'-position is functionalized by nucleophilic ring-opening with **lithium azide (LiN₃)** in dimethylformamide (DMF) to yield the 2'-azido-2'-deoxyguanosine derivative.
- **5'-Protection:** The 5'-hydroxyl group is protected with a **4,4'-dimethoxytrityl (DMT)** group.
- **Phosphodiester Activation:** The protected 2'-azido nucleoside is converted into a **2-chlorophenyl phosphodiester** building block, which is stable and suitable for coupling.
- **Oligonucleotide Synthesis:** RNA strand assembly is performed using standard solid-phase synthesis. The process is paused before the desired modification site. The phosphodiester building block is then **manually coupled** using **1-(mesitylene-2-sulfonyl)-3-nitro-1,2,4-triazole (MSNT)** as an activator. After coupling and capping, automated synthesis resumes to complete the strand.
- **Deprotection & Purification:** After synthesis, the oligonucleotide is deprotected using a sequential process: first with syn-2-pyridine aldoxime/tetramethylguanidine to remove the 2-chlorophenyl groups, then with methylamine to remove base protections, and finally with tetra-n-butylammonium fluoride (TBAF) to remove the 2'-silyl protections. The final product is purified by **anion-exchange HPLC** and characterized by **mass spectrometry** [2].

2. Post-Synthetic Diazotransfer Conversion This is a more recent and robust method that converts 2'-amino RNA into 2'-azido RNA after synthesis [3].

- **Synthesis of 2'-Amino RNA Precursor:** First, an RNA oligonucleotide containing 2'-amino nucleosides is synthesized using standard phosphoramidite chemistry, which is commercially available and stable.
- **Diazotransfer Reaction:** The purified 2'-amino RNA is treated with **fluorosulfonyl azide (FSO₂N₃)** in a suitable buffer. This reagent directly converts the 2'-amino group to a 2'-azido group.

- **Reaction Conditions:** The reaction typically uses ~150 mM FSO₂N₃ in a solvent like methyl tert-butyl ether (MTBE), requiring extended reaction times (e.g., 24 hours) for complete conversion, especially for structured RNAs.
- **Advantages:** This method is highly efficient, avoids the incompatibility of azides with phosphoramidites, and works for multiple modifications and even with other sensitive RNA modifications like 4-thiouridine [3].

Key Takeaways for Researchers

- **Primary Validation:** The biological activity of **2'-azido guanosine** is most robustly validated in the context of **RNA chemical biology and siRNA applications**. It is well-tolerated in siRNA guide strands and maintains gene-silencing activity while enabling conjugation [1] [2].
- **Mechanistic Insights:** Early-stage research suggests a range of other biological activities (antiviral, anti-inflammatory, effects on apoptosis and cognition), but these findings often lack extensive mechanistic detail or in vivo validation in the available literature [1].
- **Synthesis Consideration:** The **azide group is incompatible with standard phosphoramidite chemistry**. The phosphotriester and post-synthetic diazotransfer methods are the two primary validated solutions for its incorporation into oligonucleotides [3] [2].

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